

4-(Azetidin-3-ylmethoxy)-1H-pyrazole: Technical Profile & Synthesis Guide[1][2]

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Compound of Interest

Compound Name: 4-(Azetidin-3-ylmethoxy)-1H-pyrazole

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Executive Summary & Strategic Significance

4-(Azetidin-3-ylmethoxy)-1H-pyrazole is a bifunctional heterocyclic building block characterized by a pyrazole core linked to an azetidine ring via a methoxy spacer.[1][2] This scaffold is increasingly utilized in drug discovery—particularly in the development of JAK, TDO2, and tyrosine kinase inhibitors—due to its unique ability to extend into solvent-exposed regions of a binding pocket while maintaining a rigid, polar profile.[1][2]

Key Structural Advantages:

- **Vector Exploration:** The methoxy linker provides a specific distance and flexibility, allowing the basic azetidine amine to interact with acidic residues (e.g., Asp, Glu) in the protein active site.[1][2]
- **Physicochemical Modulation:** The azetidine ring lowers lipophilicity (LogP) compared to larger saturated heterocycles (e.g., piperidine), improving metabolic stability and oral bioavailability.[1]

- **Synthetic Versatility:** The molecule offers two distinct vectors for diversification: the pyrazole nitrogen (N1) and the azetidine nitrogen.[1][2]

Chemical Identity & Properties

The following data characterizes the free base form of the molecule. In synthetic contexts, it is frequently handled as the tert-butyl carbamate (Boc) protected intermediate or a hydrochloride salt.[1][2]

Property	Value	Notes
Chemical Name	4-(Azetidin-3-ylmethoxy)-1H-pyrazole	IUPAC
CAS Number	1890579-95-9	Free base / Generic
Molecular Formula	C ₇ H ₁₁ N ₃ O	
Molecular Weight	153.18 g/mol	Monoisotopic: 153.09
Structure Description	Pyrazole ring substituted at C4 with an oxymethyl-azetidin-3-yl group.[1][2][3][4][5][6]	
Calculated LogP	-0.8 to -0.5	Highly polar (Predicted)
pKa (Azetidine)	~10.5	Basic amine
pKa (Pyrazole)	~14 (NH), ~2.5 (protonated)	Amphoteric

Synthesis Protocol: The Alkylation Route[2]

The most robust synthetic pathway involves the O-alkylation of 4-hydroxypyrazole (or its protected equivalent) with an electrophilic azetidine derivative.[1][2] This approach avoids the harsh conditions of de novo heterocycle formation.[1][2]

Phase 1: Reagents & Precursors

- **Nucleophile:** N-Boc-4-hydroxypyrazole (or 4-hydroxypyrazole with 2 eq.[1][2] base).

- Electrophile: tert-Butyl 3-(bromomethyl)azetidine-1-carboxylate (CAS: 253176-93-1) or the corresponding mesylate.[\[1\]](#)[\[2\]](#)
- Base: Cesium Carbonate (Cs_2CO_3) or Sodium Hydride (NaH).[\[1\]](#)[\[2\]](#)
- Solvent: DMF (N,N-Dimethylformamide) or Acetonitrile.[\[1\]](#)[\[2\]](#)

Phase 2: Step-by-Step Methodology

Step A: Nucleophilic Substitution (Etherification)[\[1\]](#)

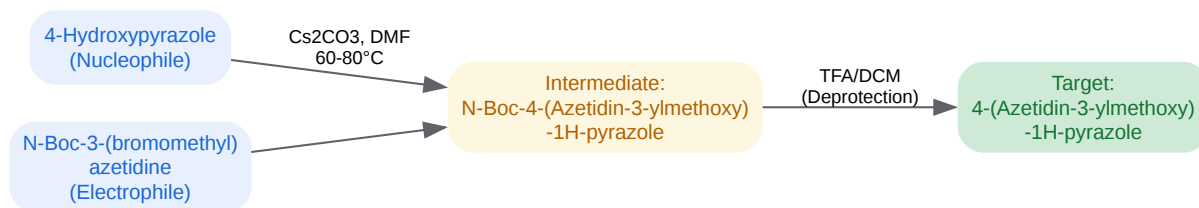
- Preparation: Dissolve 4-hydroxypyrazole (1.0 eq) in anhydrous DMF (0.2 M concentration).
- Activation: Add Cs_2CO_3 (2.5 eq). Stir at room temperature for 30 minutes to generate the phenoxide-like anion.
 - Note: If using NaH, cool to 0°C during addition to control H_2 evolution.[\[1\]](#)
- Alkylation: Add tert-butyl 3-(bromomethyl)azetidine-1-carboxylate (1.1 eq) dropwise.
- Reaction: Heat the mixture to 60–80°C for 4–12 hours. Monitor via LC-MS for the formation of the intermediate tert-butyl 3-((1H-pyrazol-4-yloxy)methyl)azetidine-1-carboxylate.[\[1\]](#)[\[2\]](#)
- Workup: Dilute with EtOAc, wash with water/brine (x3) to remove DMF.[\[1\]](#)[\[2\]](#) Dry over Na_2SO_4 and concentrate. Purify via flash chromatography (SiO_2 , Hexane/EtOAc gradient).[\[1\]](#)[\[2\]](#)

Step B: Global Deprotection (Optional)

If the free amine is required immediately:

- Dissolve the intermediate in DCM.[\[1\]](#)[\[2\]](#)
- Add TFA (20% v/v) or 4M HCl in Dioxane.
- Stir at RT for 1–2 hours.
- Concentrate in vacuo to yield the salt form (e.g., **4-(Azetidin-3-ylmethoxy)-1H-pyrazole dihydrochloride**).[\[1\]](#)[\[2\]](#)

Phase 3: Pathway Visualization



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Figure 1: Convergent synthesis via O-alkylation of the pyrazole core.

Mechanistic Rationale & Application

Why this Scaffold?

In drug design, the 4-(Azetidin-3-ylmethoxy) motif serves as a "solubilizing tail" that can reach out from a hydrophobic kinase hinge-binding region (the pyrazole) into the solvent front.[1][2]

- **H-Bond Donor/Acceptor Balance:** The ether oxygen acts as a weak acceptor, while the azetidine amine (at physiological pH) is protonated, providing a strong ionic interaction point. [1][2]
- **Rigidity vs. Flexibility:** The methylene linker (-CH₂-) between the oxygen and the azetidine ring allows limited rotation, reducing the entropic penalty upon binding compared to longer alkyl chains.[1][2]
- **Metabolic Stability:** Azetidines are generally less prone to oxidative metabolism (e.g., by CYP450) than pyrrolidines or piperidines due to the ring strain and altered basicity.[1][2]

Self-Validating Quality Control

To ensure the integrity of the synthesized material, the following analytical checkpoints are mandatory:

- ¹H NMR (DMSO-d₆): Look for the characteristic azetidine multiplets at δ 3.5–4.0 ppm and the pyrazole singlet at δ ~7.5–8.0 ppm.[1][2] The methylene linker (-OCH₂-) should appear as a doublet or singlet around δ 4.1 ppm.[1][2]

- Mass Spectrometry: Confirm the $[M+H]^+$ peak at m/z 154.2 (for the free base).

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